

A comparative study of the dimensional stability of different Cavex alginates

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Analysis of Dimensional Stability in Cavex Alginates

For researchers, scientists, and professionals in drug development, the dimensional stability of impression materials is a critical factor for precision and reproducibility. This guide provides a comparative study of various **Cavex** alginate impression materials, summarizing key performance data and outlining the experimental protocols used for their evaluation.

Alginate impression materials are widely used in dentistry and other fields requiring accurate replicas of three-dimensional objects. A key performance characteristic of these materials is their dimensional stability over time, as any change can compromise the accuracy of the final model. **Cavex** Holland B.V. offers a range of alginate products, each with specific properties. This guide focuses on a comparative analysis of their dimensional stability.

Comparative Performance Data

The dimensional stability of different **Cavex** alginates has been evaluated in several studies. The following table summarizes the available quantitative data on the dimensional changes of these materials over time. It is important to note that the data is compiled from different studies that may have employed varied methodologies, storage conditions, and measurement techniques.

Alginate Product	Time Interval	Dimensional Change (%)	Storage Conditions	Source
Cavex CA37	Immediate	Baseline	-	[1][2]
1 hour	No significant difference from immediate	-	[1][2]	
24 hours	Shrinkage to 46.99 (from 47.07)	Not specified	[1]	
120 hours	Shrinkage to 46.63 (from 47.07)	Not specified	[1]	
30 minutes (post-disinfection)	Minimal change	Immersion in Sodium Hypochlorite	[3]	
Cavex ColorChange	Up to 96 hours	No statistically significant difference	Not specified	[4]
Up to 9 days	Claimed dimensional stability	Ideal conditions in a sealed bag	[5][6]	
Cavex Cream Alginate	Immediate (post-disinfection)	Most stable among tested	Immersion in Sodium Hypochlorite	[3]
Cavex Orthotrace	2 days	Claimed dimensional stability	Not specified	[7]
Cavex Impressional	2 days	Claimed dimensional stability	Not specified	[7]

Note: Direct comparison between all alginates is challenging due to the varied nature of the cited studies. For instance, some studies measured linear dimensional changes, while others assessed weight changes as an indicator of stability.[8] The storage conditions, such as being in a humidor or a sealed plastic bag, also significantly impact the results.

One study concluded that impressions made with **Cavex** CA37 should be poured immediately to ensure optimal dimensional stability.[2] In contrast, another study suggested that **Cavex** ColorChange can be poured up to 96 hours after taking the impression without significant dimensional changes.[4] For **Cavex** Cream Alginate, immediate pouring after disinfection is recommended for the highest stability.[3] **Cavex** states that **Cavex** Impressional and **Cavex** Orthotrace have a dimensional stability of up to two days.[7]

Experimental Protocols

The evaluation of dimensional stability in dental alginates is typically governed by standards such as the American Dental Association (ADA) Specification No. 18 and ISO 21563. The general methodology employed in the cited studies is as follows:

Specimen Preparation:

- A standardized stainless steel mold with precise dimensions, often containing engraved lines or reference points, is used.
- The alginate is mixed according to the manufacturer's instructions regarding the powder-to-water ratio and mixing time.
- The mixed alginate is placed in the mold to create an impression.

Storage Conditions:

- After setting, the alginate impressions are stored under controlled conditions. Common storage methods include:
 - A humidor with 100% relative humidity.
 - Wrapped in a damp paper towel and sealed in a plastic bag.
 - Left in ambient air (less common for hydrocolloids).

- The temperature is typically maintained at room temperature (around 23°C).

Measurement of Dimensional Change:

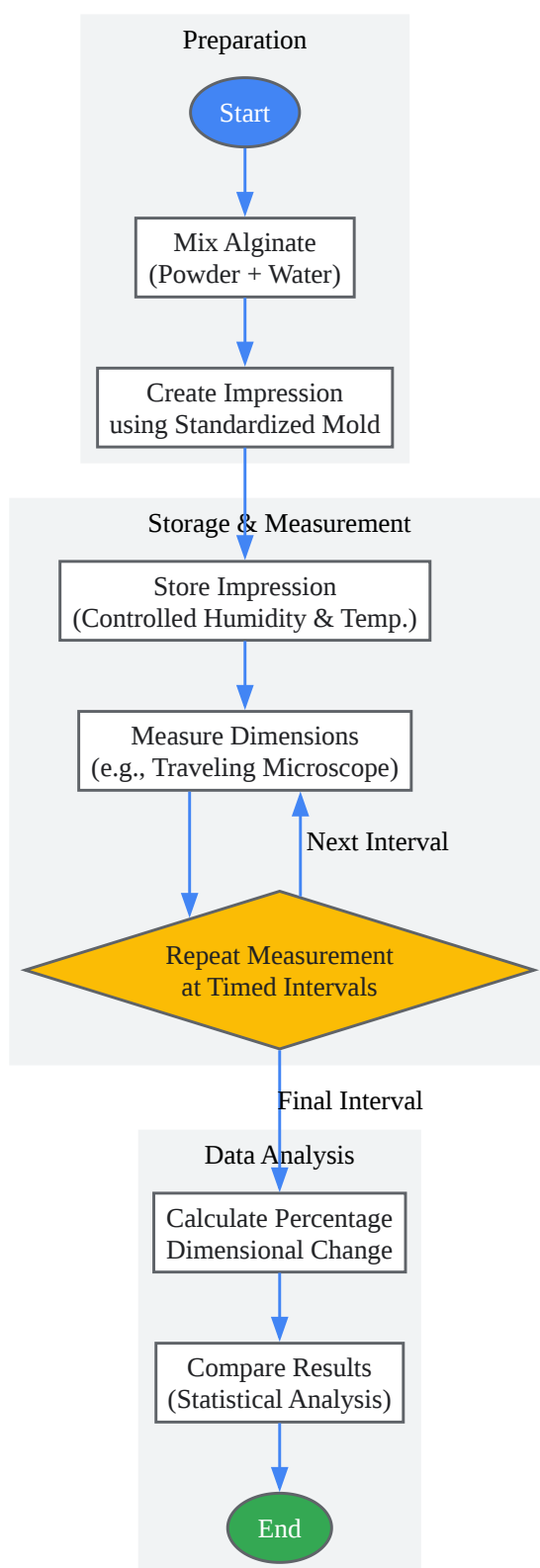
- Measurements of the distances between the reference points on the alginate impression are taken at specified time intervals (e.g., immediately after setting, 1 hour, 24 hours, 48 hours, etc.).
- A traveling microscope or a digital scanner is often used for precise measurements.
- The percentage of dimensional change is calculated by comparing the measurements at each time interval to the baseline measurement.

Disinfection Protocol (if applicable):

- For studies evaluating the effect of disinfection, the impressions are immersed in a disinfectant solution (e.g., 1:10 sodium hypochlorite) for a specified duration as recommended by the manufacturer.
- The dimensional stability is then assessed following the disinfection process.

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for assessing the dimensional stability of alginate impression materials.



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Caption: Experimental workflow for dimensional stability testing of **Cavex** alginates.

In conclusion, the choice of a **Cavex** alginate should be guided by the specific requirements of the application, particularly the acceptable time delay between making the impression and pouring the cast. While some **Cavex** alginates, like ColorChange, are formulated for extended dimensional stability, others, such as CA37 and Cream Alginate, perform optimally with immediate pouring.[2][3][4] It is crucial for users to adhere to the manufacturer's instructions for storage to achieve the best results.

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- To cite this document: BenchChem. [A comparative study of the dimensional stability of different Cavex alginates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169322#a-comparative-study-of-the-dimensional-stability-of-different-cavex-alginates]

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